

Comprehensive Safety and Handling Guide for 3-(4-Bromophenoxy)pyrrolidine

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Compound of Interest

Compound Name: 3-(4-Bromophenoxy)pyrrolidine

CAS No.: 337912-68-2

Cat. No.: B1282104

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This document provides essential safety protocols for the handling and disposal of **3-(4-Bromophenoxy)pyrrolidine**. As a complete toxicological profile for this specific compound is not readily available, these guidelines are rooted in a conservative safety-first principle, drawing from the known hazards of its core chemical structures: the pyrrolidine ring and the halogenated aromatic group. This approach ensures a robust margin of safety for all laboratory personnel.

Immediate Safety Briefing: A Hazard Assessment by Analogy

Given the absence of specific toxicity data, **3-(4-Bromophenoxy)pyrrolidine** must be treated as a hazardous substance. This assessment is based on the well-documented risks associated with its structural components.

- **Pyrrolidine Core:** The base molecule, pyrrolidine, is classified as a highly flammable liquid and vapor that is harmful if swallowed or inhaled and causes severe skin burns and eye damage.[1][2][3] It is a cyclic amine, a class of compounds known for their corrosivity and potential for skin and respiratory irritation.[3][4]

- **Halogenated Phenoxy Group:** The presence of a 4-bromophenoxy group introduces hazards associated with halogenated organic compounds. Such substances are often toxic, may pose long-term health risks including potential carcinogenicity, and can cause significant damage to vital organs such as the liver and kidneys.^{[5][6]} Furthermore, halogenated hydrocarbons are known to be aggressive toward many standard types of protective gloves.^[7]

Therefore, all handling procedures must assume the compound is corrosive, toxic, and potentially carcinogenic, requiring stringent controls to prevent any direct exposure.

Required Personal Protective Equipment (PPE)

The selection of appropriate PPE is the most critical line of defense. The following table outlines the minimum required equipment for any procedure involving **3-(4-Bromophenoxy)pyrrolidine**.

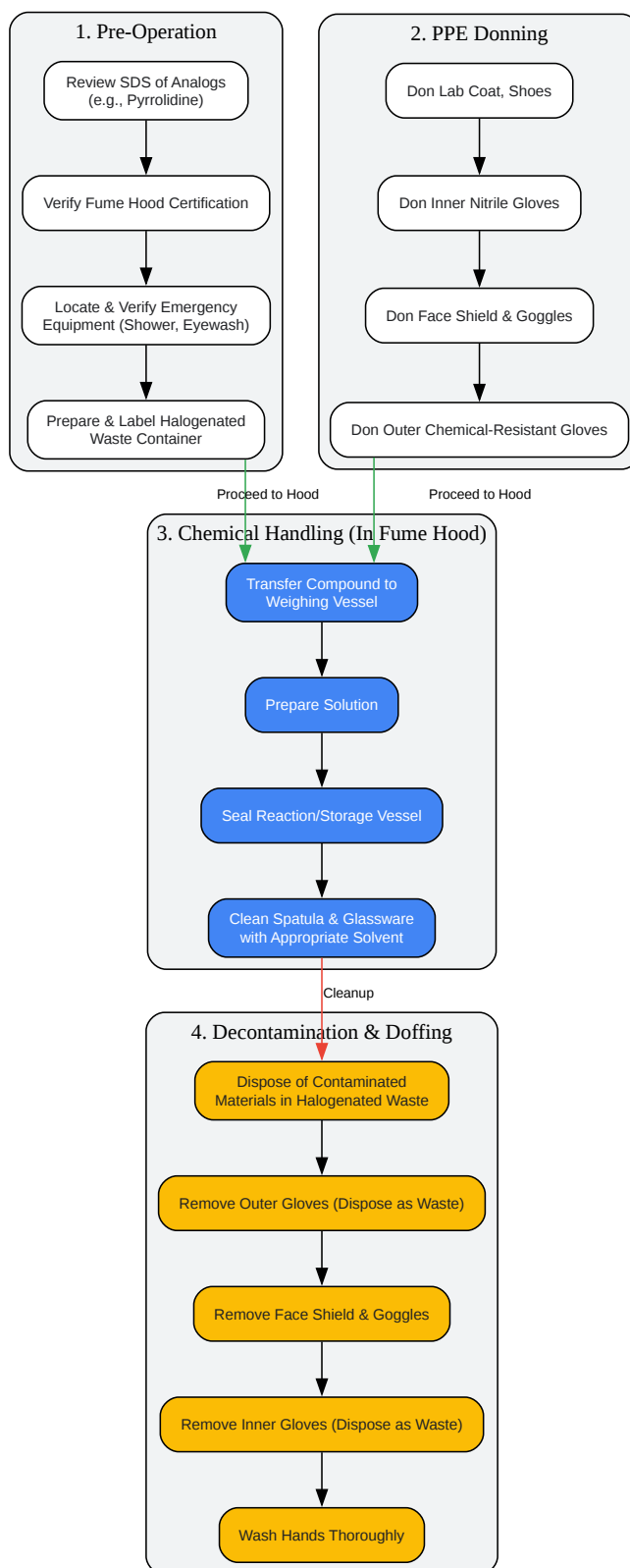
Body Area	Required PPE	Standard/Specification	Rationale & Key Considerations
Eyes & Face	Chemical Splash Goggles & Full-Face Shield	ANSI Z87.1 / EN 166	Goggles provide a seal against splashes. A face shield is mandatory when handling quantities >50 mL or during any transfer operation to protect the entire face from splashes. [1] [4] [5] [8]
Hands	Double-Gloving: Nitrile (Inner) + Butyl Rubber or Viton (Outer)	ASTM F739	Halogenated hydrocarbons can degrade nitrile. [6] [7] Double-gloving provides layered protection. The outer glove should have proven resistance to aromatic/halogenated compounds. Always consult the manufacturer's specific chemical resistance chart. [6] [9]
Body	Flame-Resistant (FR) Laboratory Coat & Chemical Apron	NFPA 2112 (for FR)	A fully buttoned lab coat is the minimum requirement. [8] [10] A chemical-resistant apron should be worn over the lab coat during transfers or when there is a significant splash risk.

Respiratory	Certified Chemical Fume Hood	ANSI/AIHA Z9.5	All handling of the compound, including weighing and solution preparation, MUST occur within a properly functioning and certified chemical fume hood to prevent inhalation of vapors. [5] [6] [10]
Feet	Closed-toe, chemical-resistant shoes	ASTM F2413	Protects feet from spills. Sandals or perforated shoes are strictly prohibited in the laboratory. [8] [10]

Safe Handling and Operational Workflow

Adherence to a systematic workflow is crucial for minimizing risk. The following procedure must be followed for all operations involving this compound.

Workflow Diagram: From Preparation to Disposal



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- [1. cdhfinechemical.com](http://cdhfinechemical.com) [cdhfinechemical.com]
- [2. store.apolloscientific.co.uk](http://store.apolloscientific.co.uk) [store.apolloscientific.co.uk]
- [3. Pyrrolidine | C4H9N | CID 31268 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- [4. nj.gov](http://nj.gov) [nj.gov]
- [5. braun.matse.illinois.edu](http://braun.matse.illinois.edu) [braun.matse.illinois.edu]
- [6. wpcdn.web.wsu.edu](http://wpcdn.web.wsu.edu) [wpcdn.web.wsu.edu]
- [7. fac.uncg.edu](http://fac.uncg.edu) [fac.uncg.edu]
- [8. hmc.edu](http://hmc.edu) [hmc.edu]
- [9. CHEMICAL RESISTANCE TABLE FOR GLOVES - Becky Aktsiaselts](#) [becky.ee]
- [10. Safe Laboratory Practices: Handling and Disposing of Organic Substances - HSC Chemistry](#) [hscprep.com.au]
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